

Personal protective equipment for handling (3-(Bromomethyl)phenyl)methanol

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Compound of Interest

Compound Name: (3-(Bromomethyl)phenyl)methanol

Cat. No.: B151358

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Essential Safety and Handling Guide for (3-(Bromomethyl)phenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **(3-(Bromomethyl)phenyl)methanol** (CAS No. 82072-22-8), a compound that presents notable hazards requiring strict adherence to safety protocols. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

(3-(Bromomethyl)phenyl)methanol is classified as a hazardous substance that can cause significant skin, eye, and respiratory irritation.^[1] Proper personal protective equipment (PPE) is mandatory to prevent exposure.

Hazard Classification	GHS Pictogram	Required Personal Protective Equipment (PPE)
Skin Irritation (Category 2)	Exclamation Mark	Chemical-resistant gloves (e.g., nitrile), lab coat, and protective clothing to prevent skin contact.
Serious Eye Irritation (Category 2A)	Exclamation Mark	Tight-sealing safety goggles or a face shield. ^[2]
Respiratory Irritation (Category 3)	Exclamation Mark	Use only in a well-ventilated area, preferably within a certified chemical fume hood. ^{[1][3]} A NIOSH-approved respirator with an organic vapor cartridge is necessary if handled outside a fume hood or in case of a spill. ^[3]

Operational Plan: Handling and Storage

Strict adherence to the following procedures is essential for the safe handling and storage of **(3-(Bromomethyl)phenyl)methanol**.

Engineering Controls:

- Always handle this compound in a well-ventilated chemical fume hood.^[4]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.^{[2][3][4]}

Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly donned. Avoid contact with skin, eyes, and clothing.^{[1][5]}

- Dispensing: Carefully dispense the required amount of the chemical, avoiding the creation of dust or aerosols.
- Procedure: Conduct all experimental work within a fume hood to minimize inhalation exposure.[\[3\]](#)
- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[1\]](#) Contaminated work clothes should be laundered separately before reuse.[\[5\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible substances and sources of ignition.[\[1\]](#)[\[2\]](#)
- The storage area should be locked.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3][6]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1][6] Seek immediate medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][6]

Spill Cleanup:

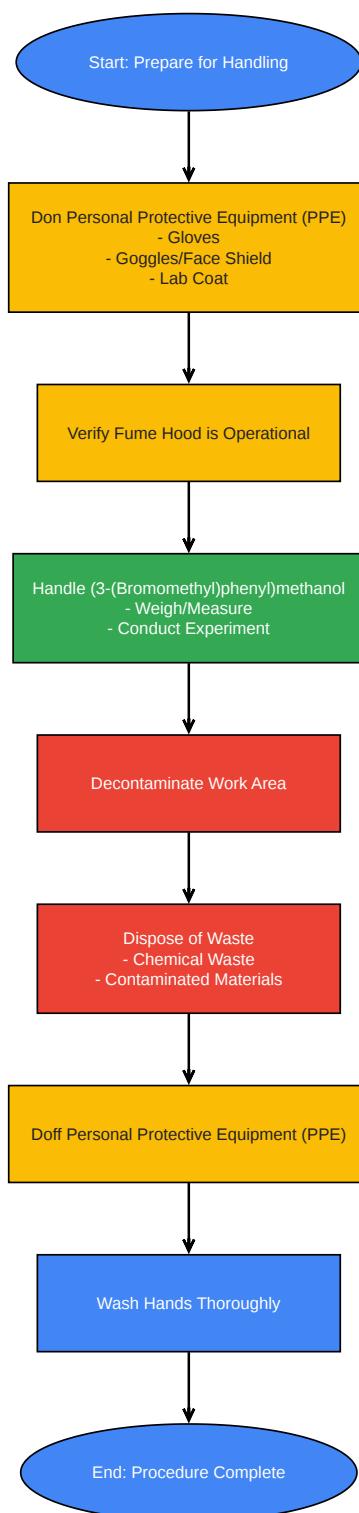
- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation. Remove all sources of ignition.[1][2]
- Contain: Absorb the spill with inert material such as sand, vermiculite, or earth.[4]
- Collect: Carefully collect the absorbed material into a sealed, labeled container for disposal. [4]
- Decontaminate: Clean the spill area with a suitable solvent, followed by washing with soap and water.
- PPE: Wear appropriate PPE, including respiratory protection, during the entire cleanup process.[4]

Disposal Plan

All waste materials must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of the chemical by dissolving or mixing it with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Contaminated Materials: Any materials, including PPE, that have come into contact with **(3-(Bromomethyl)phenyl)methanol** should be placed in a sealed, labeled container and disposed of as hazardous waste.
- Containers: Do not reuse empty containers. They should be disposed of as unused product in accordance with approved waste disposal practices.[4]

Workflow for Handling **(3-(Bromomethyl)phenyl)methanol**



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Caption: Workflow for the safe handling of **(3-(Bromomethyl)phenyl)methanol**.

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